

A Technical Guide to the Solubility of Dibutyl Sulphoxide in Organic Solvents

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Compound of Interest

Compound Name: *Dibutyl sulphoxide*

Cat. No.: *B1346571*

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Abstract

Dibutyl sulphoxide (DBSO) is an organosulfur compound with potential applications as a solvent and in chemical synthesis. A comprehensive understanding of its solubility in various organic solvents is crucial for its effective utilization in research and industrial processes. This technical guide provides a summary of the known physicochemical properties of **dibutyl sulphoxide** and discusses its expected solubility behavior in different classes of organic solvents. Due to a notable scarcity of publicly available quantitative solubility data, this document also furnishes a detailed experimental protocol for the reliable determination of sulphoxide solubility.

Introduction

Dibutyl sulphoxide $[(\text{CH}_3(\text{CH}_2)_3)_2\text{SO}]$, also known as DBSO, is a member of the sulfoxide family, characterized by a sulfinyl functional group flanked by two butyl chains. While its lower homologue, dimethyl sulfoxide (DMSO), is one of the most extensively studied and utilized aprotic polar solvents, the properties of DBSO are less documented. The presence of the polar sulfinyl group combined with the nonpolar nature of the two butyl chains imparts an amphiphilic character to the molecule, suggesting a complex solubility profile. This guide aims to

consolidate the available information on DBSO's properties and provide a framework for understanding and determining its solubility in organic media.

Physicochemical Properties of Dibutyl Sulphoxide

A summary of the key physical and chemical properties of **dibutyl sulphoxide** is presented in Table 1. These properties are fundamental to understanding its behavior as a solvent and solute.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ OS	[1]
Molecular Weight	162.29 g/mol	[1]
Melting Point	31-34 °C	[2][3]
Boiling Point	250 °C	[2][3]
Density	0.832 g/mL at 25 °C	[3]
Refractive Index (n ²⁰ /D)	1.467	[3]
Water Solubility	Slightly soluble	[2][3]
Appearance	White to pale yellow hygroscopic solid	[1]

Solubility Profile in Organic Solvents

Quantitative solubility data for **dibutyl sulphoxide** in a range of organic solvents is not readily available in published literature. However, based on its molecular structure, a qualitative assessment of its expected solubility can be made.

The DBSO molecule possesses a highly polar sulfoxide group (S=O) and two non-polar n-butyl chains. This dual character suggests that its solubility will be significantly influenced by the polarity of the solvent.

- Polar Aprotic Solvents (e.g., Acetone, Acetonitrile, Dimethylformamide): DBSO is expected to exhibit good solubility in these solvents due to favorable dipole-dipole interactions between

the sulfoxide group and the polar functional groups of the solvent.

- Polar Protic Solvents (e.g., Alcohols like Methanol, Ethanol): Moderate to good solubility is anticipated. The oxygen atom of the sulfoxide group can act as a hydrogen bond acceptor. However, the non-polar butyl chains may limit miscibility with lower-chain alcohols.
- Non-polar Solvents (e.g., Hexane, Toluene, Xylene): The presence of the two butyl groups suggests that DBSO will have a higher solubility in non-polar solvents compared to its shorter-chain analogue, DMSO. It is used in the extraction of thorium(IV) from nitric acid solutions in xylene, indicating solubility in this aromatic hydrocarbon.
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform): Good solubility is expected due to the ability of these solvents to engage in dipole-dipole interactions.

It is important to note that these are expected trends, and empirical determination is necessary for quantitative assessment.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

For researchers requiring precise solubility data, the isothermal shake-flask method is a reliable and widely accepted technique for determining the solubility of a solid or liquid solute in a solvent.^[4]

Objective: To determine the equilibrium solubility of **dibutyl sulphoxide** in a given organic solvent at a specific temperature.

Materials and Equipment:

- **Dibutyl sulphoxide** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled water bath or incubator shaker
- Glass vials or flasks with airtight seals

- Analytical balance
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC, GC, UV-Vis spectrophotometer)

Procedure:

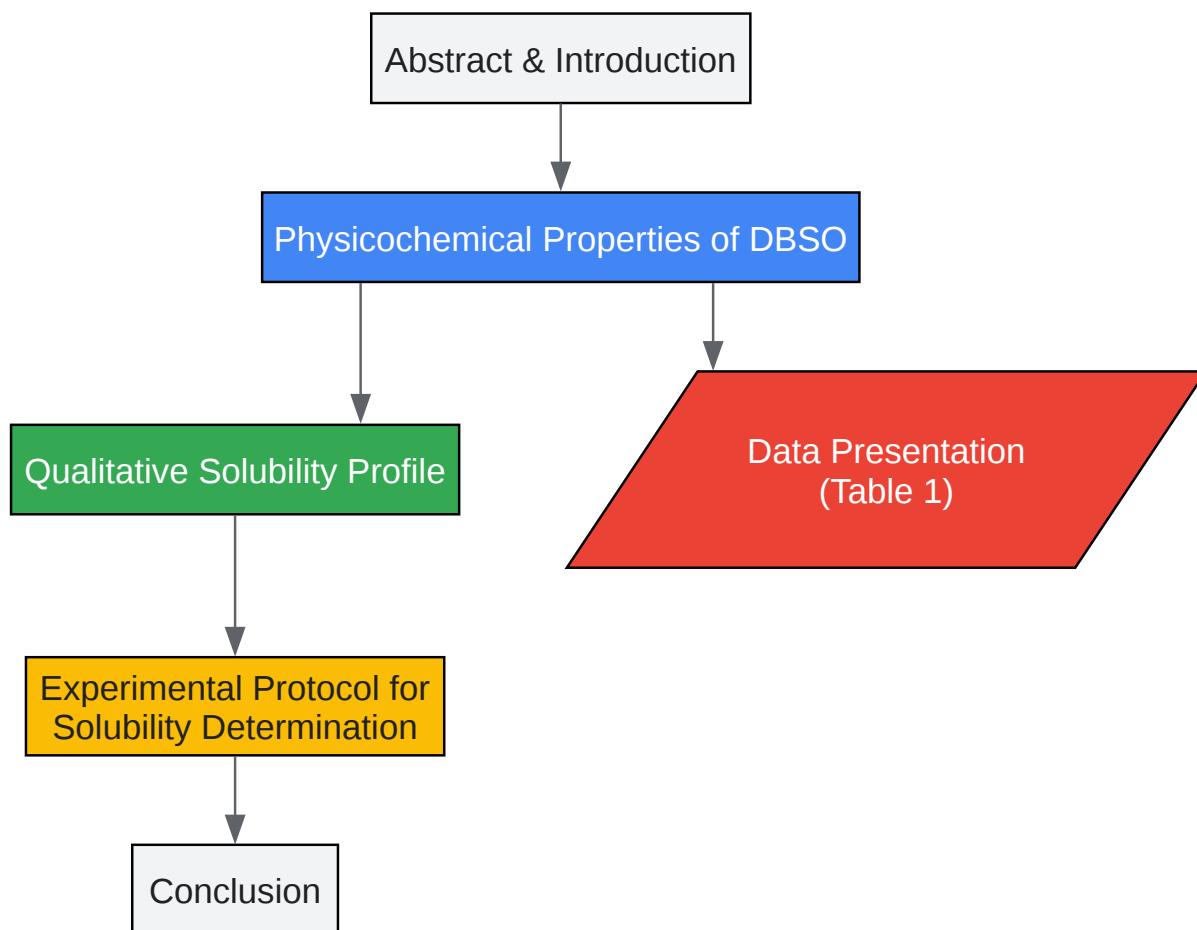
- Preparation of Supersaturated Solution: Add an excess amount of **dibutyl sulphoxide** to a known volume or mass of the organic solvent in a sealed glass vial. The presence of undissolved solid DBSO at the end of the experiment is crucial to ensure that the solution is saturated.
- Equilibration: Place the sealed vials in a thermostatic shaker set to the desired temperature. Agitate the samples for a sufficient period to ensure that equilibrium is reached. This can range from 24 to 72 hours, depending on the solvent and solute. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- Phase Separation: After equilibration, cease agitation and allow the vials to rest in the thermostatic bath for several hours (e.g., 2-4 hours) to allow the excess solid to settle.
- Sampling: Carefully withdraw a sample of the supernatant liquid using a syringe. To avoid drawing in solid particles, it is recommended to pre-warm the syringe to the experimental temperature. Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed volumetric flask.
- Quantification: Determine the mass of the collected filtrate. Dilute the sample with a known volume of a suitable solvent to a concentration that falls within the linear range of the analytical method. Analyze the concentration of **dibutyl sulphoxide** in the diluted sample using a pre-calibrated analytical instrument.
- Calculation of Solubility: The solubility can be expressed in various units, such as g/100 g of solvent or mol/L.

- Solubility (g/100 g solvent): Solubility = (mass of DBSO in sample / mass of solvent in sample) * 100
- Solubility (mol/L): Solubility = (moles of DBSO in sample / volume of sample in L)

Validation: To ensure the attainment of equilibrium, it is recommended to approach equilibrium from both undersaturated and supersaturated conditions. For the latter, a solution can be heated to a higher temperature to dissolve more solute and then cooled to the target temperature to allow for precipitation.

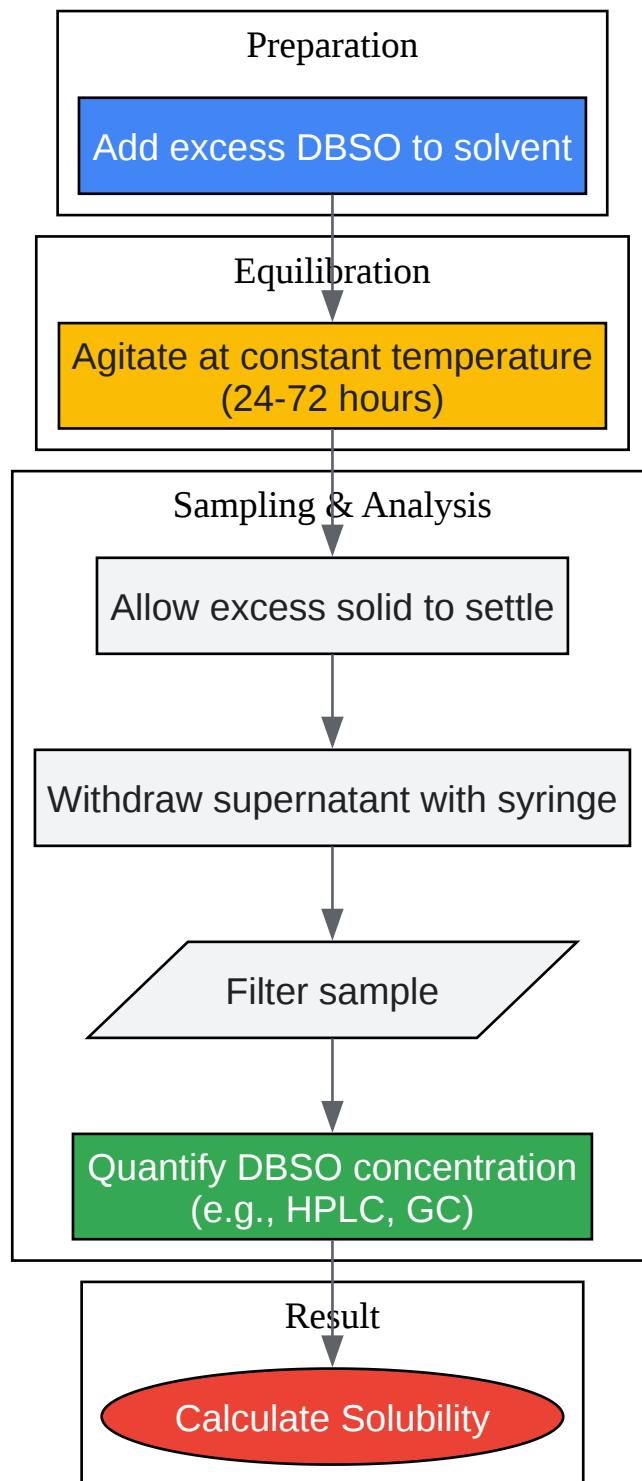
Visualizations

The following diagrams illustrate the logical flow of this guide and the experimental workflow for solubility determination.



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Caption: Logical workflow of the technical guide on DBSO solubility.



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Caption: Experimental workflow for the shake-flask solubility determination method.

Conclusion

While quantitative data on the solubility of **dibutyl sulphoxide** in organic solvents is currently limited in the public domain, its molecular structure provides a basis for predicting its solubility behavior. The amphiphilic nature of DBSO suggests a broad solubility range across polar and non-polar solvents. For applications requiring precise solubility values, the detailed shake-flask experimental protocol provided in this guide offers a robust methodology for their determination. Further research to quantify the solubility of DBSO in a comprehensive set of organic solvents would be a valuable contribution to the chemical and pharmaceutical sciences.

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